

# "troubleshooting low trap capture rates with Z3-Dodecenyl E2-butenate"

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## Compound of Interest

Compound Name: Z3-Dodecenyl E2-butenate

Cat. No.: B1352934

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## Technical Support Center: Z3-Dodecenyl E2-butenate Pheromone Traps

This technical support center provides troubleshooting guidance and frequently asked questions (FAQs) for researchers, scientists, and drug development professionals experiencing low trap capture rates with **Z3-Dodecenyl E2-butenate** for the sweet potato weevil, *Cylas formicarius*.

### Troubleshooting Low Capture Rates

Low capture rates can be attributed to a variety of factors, from lure preparation and trap deployment to environmental conditions. Follow this step-by-step guide to diagnose and resolve common issues.

#### Step 1: Verify Lure Integrity and Preparation

The first critical step is to ensure the pheromone lure itself is potent and correctly prepared.

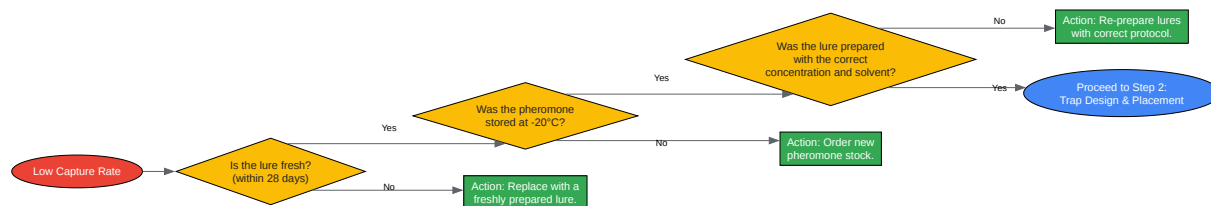
Question: My new lure is not attracting any weevils. What could be the problem?

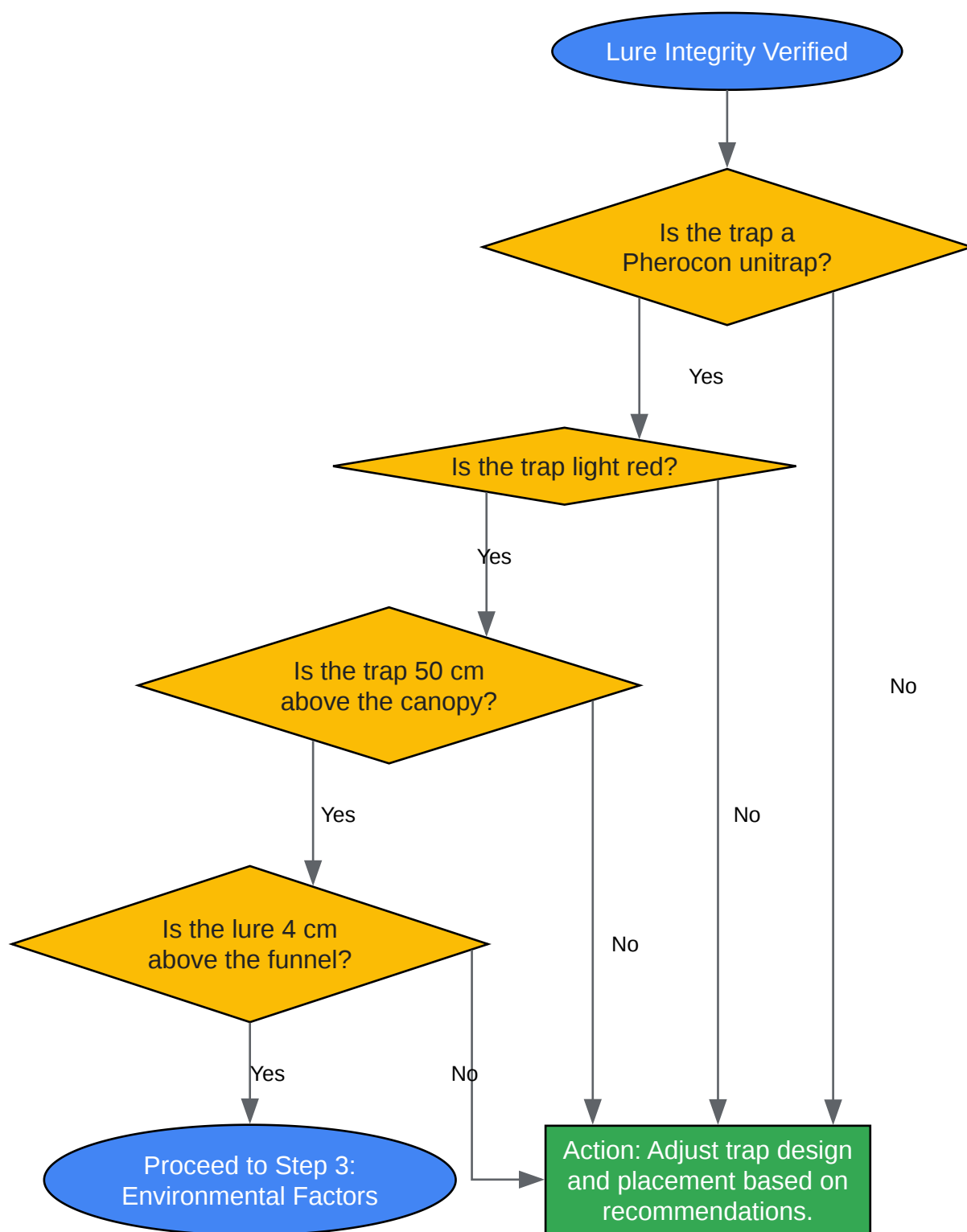
Answer: Several factors related to the lure's condition and preparation can affect its efficacy.

- **Lure Age and Storage:** Pheromone lures have a limited lifespan and their effectiveness decreases over time. Lures are most effective within the first 28 days of preparation.<sup>[1][2][3]</sup>

Ensure you are using lures that have been recently prepared and stored correctly.

- **Improper Storage:** **Z3-Dodecenyl E2-butenate** should be stored at -20°C to maintain its stability for up to two years.<sup>[4]</sup> Improper storage at warmer temperatures can lead to rapid degradation.
- **Incorrect Solvent or Concentration:** The pheromone is typically supplied in a solvent like ethanol. When preparing lures, ensure the final concentration is appropriate. Studies have shown that doses between 0.1 mg and 0.8 mg are effective, with 100-µg lures capturing significantly more adults than 10-µg lures.<sup>[1][2]</sup>
- **Lure Dispenser (Septa) Issues:** The rubber septum used as a dispenser should be properly impregnated with the pheromone solution. Ensure the solvent has fully evaporated before deploying the trap.





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